

A Comprehensive Technical Guide to 5-Methylbenzofuran for the Research Professional

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Compound of Interest

Compound Name: 5-Methylbenzofuran

Cat. No.: B096412

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An In-Depth Analysis for Researchers, Scientists, and Drug Development Professionals

Introduction: The Significance of 5-Methylbenzofuran in Modern Research

5-Methylbenzofuran, a heterocyclic aromatic organic compound with the chemical formula C_9H_8O , is a key structural motif in a multitude of biologically active molecules.^[1] Its presence in the core structure of various pharmaceuticals and agrochemicals underscores its importance in medicinal chemistry and drug discovery. The benzofuran scaffold is a privileged structure, known to interact with a wide range of biological targets, and the addition of a methyl group at the 5-position can significantly influence its pharmacokinetic and pharmacodynamic properties. This guide provides a comprehensive technical overview of **5-Methylbenzofuran**, including its commercial availability, synthesis, quality control, and safe handling, to support researchers in their scientific endeavors.

Part 1: Sourcing High-Quality 5-Methylbenzofuran: A Guide to Commercial Suppliers

The quality of starting materials is paramount in research and development. Several reputable chemical suppliers offer **5-Methylbenzofuran**, and selecting the appropriate grade and supplier is a critical first step.

Comparative Analysis of Commercial Suppliers

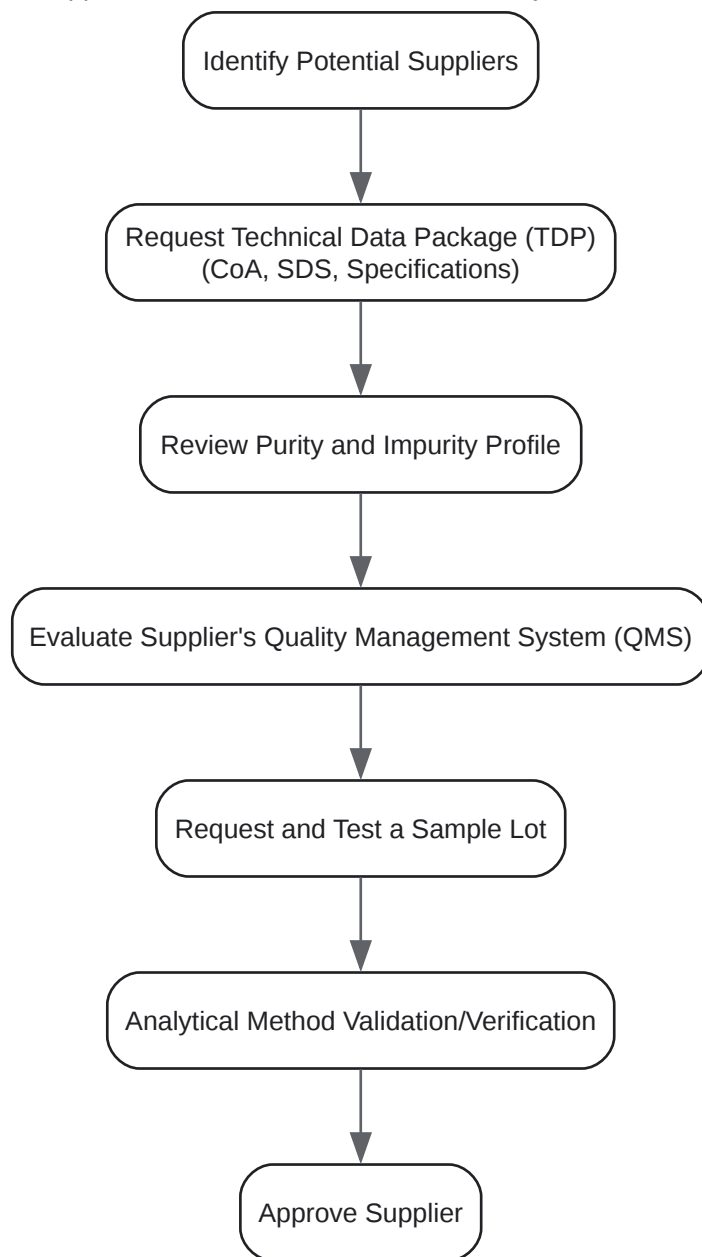
Supplier	Stated Purity	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Sigma-Aldrich	97%	18441-43-5	C ₉ H ₈ O	132.16
Key Organics	>97% [2]	18441-43-5	C ₉ H ₈ O	132.16
Combi-Blocks	Not Specified	18441-43-5	C ₉ H ₈ O	132.16
Apollo Scientific	Not Specified	18441-43-5	C ₉ H ₈ O	132.16

This table is not exhaustive and represents a selection of commercially available sources. Purity levels should always be confirmed by consulting the supplier's Certificate of Analysis (CoA) for a specific lot.

Supplier Qualification Workflow

Selecting a supplier should be a systematic process to ensure the quality and consistency of the material. The following workflow outlines key steps for qualifying a supplier of **5-Methylbenzofuran**.

Supplier Qualification Workflow for 5-Methylbenzofuran

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Caption: A stepwise process for qualifying commercial suppliers of **5-Methylbenzofuran**.

Part 2: Synthesis and Potential Impurities

Understanding the synthetic route to **5-Methylbenzofuran** is crucial for anticipating potential impurities that may affect experimental outcomes. A common and efficient method for the synthesis of benzofurans is the copper-catalyzed aerobic oxidative cyclization of phenols and alkynes.[3]

Illustrative Synthetic Pathway

A plausible synthetic route to **5-Methylbenzofuran** involves the reaction of p-cresol with an appropriate alkyne derivative in the presence of a copper catalyst and an oxidant.

Reaction: p-Cresol + Alkyne $\xrightarrow{\text{(Cu Catalyst, Oxidant)}}$ **5-Methylbenzofuran**

Potential Impurities and Their Origins

- **Unreacted Starting Materials:** Residual p-cresol and alkyne starting materials may be present.
- **Homocoupled Products:** The alkyne may undergo homocoupling to form a diyne byproduct.
- **Isomeric Benzofurans:** Depending on the reaction conditions, other methylated benzofuran isomers could potentially form, although the directing effect of the hydroxyl group on the phenol generally favors the desired isomer.
- **Oxidized Byproducts:** Over-oxidation of the starting materials or product can lead to the formation of various oxidized impurities.
- **Residual Catalyst:** Trace amounts of the copper catalyst may remain in the final product.

Part 3: Analytical Quality Control for 5-Methylbenzofuran

Rigorous analytical testing is essential to confirm the identity, purity, and quality of **5-Methylbenzofuran**. Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy are powerful techniques for this purpose.

Gas Chromatography-Mass Spectrometry (GC-MS) Protocol for Purity Assessment

GC-MS is an ideal method for separating and identifying volatile and semi-volatile compounds, making it well-suited for the analysis of **5-Methylbenzofuran**.^[4]

Experimental Protocol:

- Sample Preparation:
 - Prepare a stock solution of **5-Methylbenzofuran** in a volatile organic solvent (e.g., dichloromethane or ethyl acetate) at a concentration of 1 mg/mL.
 - Prepare a series of calibration standards by serial dilution of the stock solution.
- GC-MS Instrumentation and Parameters:
 - Gas Chromatograph: Agilent 7890B GC or equivalent.^[5]
 - Mass Spectrometer: Agilent 5977A MSD or equivalent.^[5]
 - GC Column: HP-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness) or a similar non-polar column.
 - Injection Port Temperature: 250 °C.
 - Injection Mode: Splitless (1 µL injection volume).
 - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
 - Oven Program: Initial temperature of 60 °C, hold for 2 min, ramp to 280 °C at 10 °C/min, hold for 5 min.
 - Transfer Line Temperature: 280 °C.
 - Ion Source Temperature: 230 °C.
 - Quadrupole Temperature: 150 °C.
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: m/z 40-450.

- Scan Mode: Full Scan.
- Data Analysis:
 - Qualitative Analysis: Identify the **5-Methylbenzofuran** peak by its retention time and comparison of its mass spectrum to a reference spectrum.
 - Quantitative Analysis: Determine the purity by calculating the peak area percentage of **5-Methylbenzofuran** relative to the total peak area of all components in the chromatogram.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation

^1H and ^{13}C NMR spectroscopy are indispensable for the unambiguous structural confirmation of **5-Methylbenzofuran**.^{[6][7]}

^1H NMR (Proton NMR) Spectral Data (Predicted)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.5	d	1H	H-2
~7.3	d	1H	H-7
~7.2	s	1H	H-4
~7.0	dd	1H	H-6
~6.6	d	1H	H-3
~2.4	s	3H	-CH ₃

^{13}C NMR (Carbon-13 NMR) Spectral Data (Predicted)

Chemical Shift (δ) ppm	Assignment
~155	C-7a
~145	C-2
~132	C-5
~129	C-3a
~125	C-6
~120	C-4
~111	C-7
~106	C-3
~21	-CH ₃

Note: Predicted spectral data should be confirmed with experimental data from a Certificate of Analysis or by acquiring spectra on the specific lot of material.

Part 4: Safe Handling and Storage

Proper handling and storage of **5-Methylbenzofuran** are essential for laboratory safety. The following information is based on the Safety Data Sheet (SDS) for **5-Methylbenzofuran** (CAS 18441-43-5).[\[1\]](#)[\[8\]](#)

Hazard Identification

- GHS Pictograms:
 - (Harmful/Irritant)
- Signal Word: Warning
- Hazard Statements:
 - H302: Harmful if swallowed.

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Measures

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from oxidizing agents.

Conclusion

5-Methylbenzofuran is a valuable building block in chemical research and drug development. A thorough understanding of its commercial sources, synthesis, potential impurities, and proper analytical characterization is critical for obtaining reliable and reproducible experimental results. By implementing the guidelines and protocols outlined in this technical guide, researchers can confidently source and utilize high-quality **5-Methylbenzofuran** in their work, ultimately contributing to the advancement of science.

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